

Application Notes and Protocols for PD 123319

Ditrifluoroacetate in Flow Cytometry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PD 123319 ditrifluoroacetate

Cat. No.: B2994623

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PD 123319 ditrifluoroacetate is a potent and highly selective non-peptide antagonist of the Angiotensin II Type 2 (AT2) receptor.^{[1][2][3][4][5][6]} It is an invaluable tool for investigating the physiological and pathophysiological roles of the AT2 receptor, which often counter-regulates the effects of the Angiotensin II Type 1 (AT1) receptor.^[7] While the primary applications of PD 123319 have been in cardiovascular and neurological research, its utility extends to immunology and cell biology, where flow cytometry is a cornerstone technique.

These application notes provide detailed protocols for utilizing **PD 123319 ditrifluoroacetate** in flow cytometry to study the expression and function of the AT2 receptor on various cell populations.

Product Information

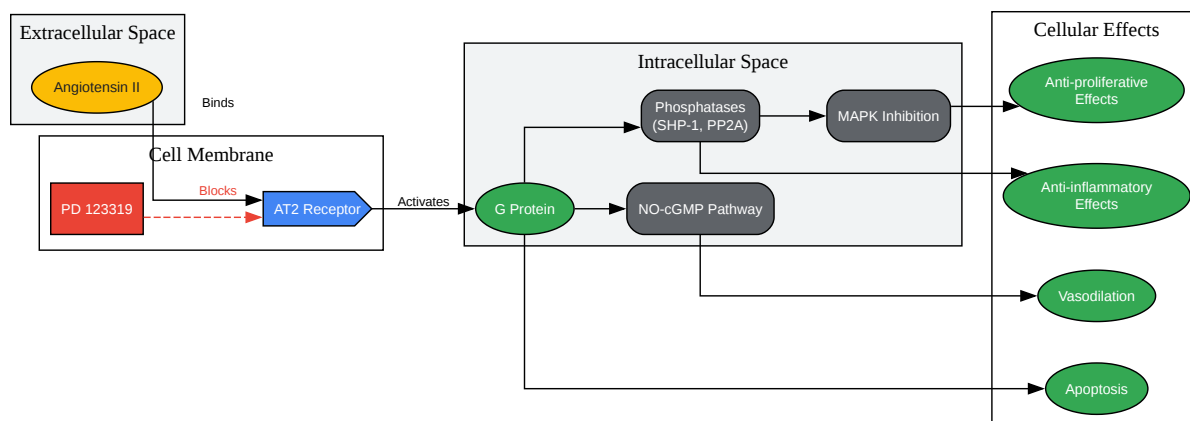
| Property | Value |
|--------------------|---|
| Full Chemical Name | (6S)-1-[[4-(dimethylamino)-3-methylphenyl]methyl]-5-(2,2-diphenylacetyl)-6,7-dihydro-4H-imidazo[4,5-c]pyridine-6-carboxylic acid;2,2,2-trifluoroacetic acid |
| Molecular Formula | C35H34F6N4O7 |
| Molecular Weight | 736.66 g/mol |
| Appearance | White to yellow solid |
| Purity | >96% |
| Solubility | Soluble in water (≥ 36 mg/mL) |
| Storage | Store at 4°C for short term (sealed, away from moisture). For long-term storage in solvent, store at -80°C (6 months) or -20°C (1 month). |

Mechanism of Action

PD 123319 is a competitive antagonist of the AT2 receptor. It selectively binds to the AT2 receptor, preventing the binding of its natural ligand, Angiotensin II (Ang II). The AT2 receptor is a G-protein coupled receptor, and its activation is associated with vasodilation, anti-inflammatory effects, and inhibition of cell growth, often opposing the actions of the AT1 receptor.^[7] In the context of flow cytometry, PD 123319 can be used to block the AT2 receptor to confirm the specificity of antibodies targeting this receptor or to investigate the downstream cellular effects of AT2 receptor blockade.

Signaling Pathway

The signaling cascade initiated by Angiotensin II binding to its receptors is complex. The AT1 receptor is the primary mediator of the well-known pressor and proliferative effects of Angiotensin II. Conversely, the AT2 receptor often counteracts these effects.



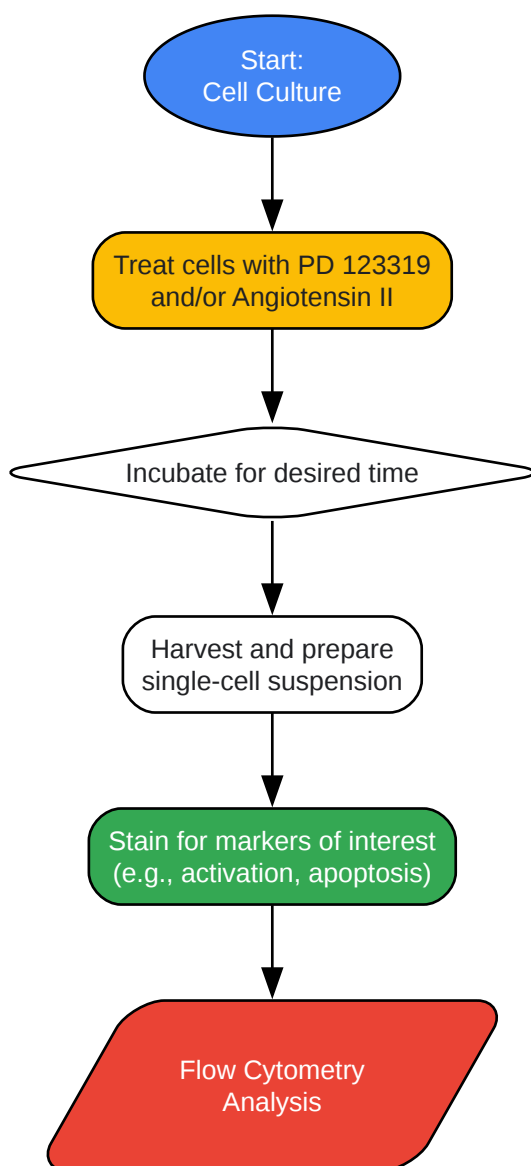
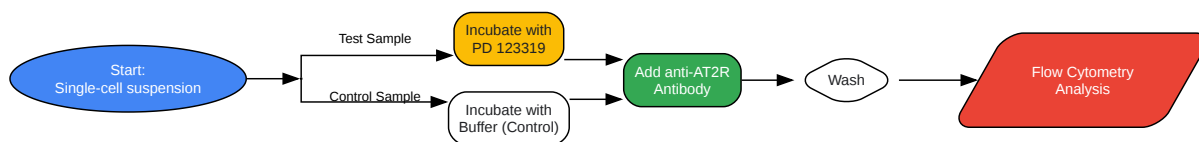
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Caption: AT2 Receptor Signaling Pathway and Inhibition by PD 123319.

Application 1: Blocking Control for AT2 Receptor Antibody Staining in Flow Cytometry

This protocol describes the use of PD 123319 as a blocking agent to verify the specificity of a fluorescently conjugated antibody against the AT2 receptor.

Experimental Workflow



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References

- 1. academic.oup.com [academic.oup.com]
- 2. biorxiv.org [biorxiv.org]
- 3. Surfactant Protein-C Regulates Alveolar Type 2 Epithelial Cell Lineages via the CD74 Receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Transcriptomics Analysis Identifies the Decline in the Alveolar Type II Stem Cell Niche in Aged Human Lungs - PMC [pmc.ncbi.nlm.nih.gov]
- 5. medchemexpress.com [medchemexpress.com]
- 6. selleckchem.com [selleckchem.com]
- 7. biocompare.com [biocompare.com]
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